

# A Comparative Environmental Impact Analysis: Pyrapropoyne and Fluopyram

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## Compound of Interest

**Compound Name:** *N*-{2-[3-chloro-5-(2-cyclopropylethynyl)pyridin-2-yl]-2-[(propan-2-yloxy)imino]ethyl}-3-(difluoromethyl)-1-methyl-1*H*-pyrazole-4-carboxamide

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For researchers and professionals in drug and pesticide development, understanding the environmental footprint of new chemical entities is paramount. This guide provides a comparative analysis of the environmental impact of two succinate dehydrogenase inhibitor (SDHI) fungicides: Pyrapropoyne and Fluopyram. While extensive data is available for the widely used Fluopyram, this guide also highlights the current data gaps for the newer compound, Pyrapropoyne, emphasizing the need for greater transparency in environmental safety reporting.

## Executive Summary

This guide synthesizes available ecotoxicological data for Fluopyram and contextualizes the environmental profile of Pyrapropoyne within the broader class of SDHI fungicides. A significant challenge in this comparison is the limited publicly available quantitative data on the environmental fate and toxicity of Pyrapropoyne. In contrast, Fluopyram has been more extensively studied, with data available on its persistence in soil, and its toxicity to aquatic organisms and honeybees. Both are potent fungicides that act by inhibiting the mitochondrial complex II (succinate dehydrogenase), a crucial enzyme for energy production in fungi.<sup>[1]</sup> This mode of action is also present in non-target organisms, raising concerns about their potential environmental impact.<sup>[2][3][4]</sup>

## Data Presentation: Environmental Impact of Fluopyram

The following tables summarize the key environmental impact parameters for Fluopyram based on available studies.

Table 1: Soil Persistence of Fluopyram

Soil Type	Half-life (DT50) in days	Experimental Conditions	Reference
Laterite Soil	17.50 - 30.04	Laboratory, 25°C, air-dry and field capacity moisture	<a href="#">[3]</a>
Red Loam Soil	15.99 - 26.17	Laboratory, 25°C, air-dry and field capacity moisture	<a href="#">[3]</a>
Various Field Soils (Europe)	21 - 386	Field studies	<a href="#">[5]</a>
Various Field Soils (USA)	24 - 539	Field studies	<a href="#">[5]</a>
Greenhouse Soil	87 - 231	Greenhouse field experiment	<a href="#">[6]</a>
Cucumber Field Soil	5.8 - 6.2	Field experiment	<a href="#">[7]</a>

Table 2: Aquatic Toxicity of Fluopyram

Organism	Endpoint	Value (mg/L)	Exposure Duration	Guideline
Rainbow trout (Oncorhynchus mykiss)	LC50	>0.98	96 hours	OECD 203
Daphnia magna (Water flea)	EC50	>10	48 hours	OECD 202
Green algae (Pseudokirchneriella subcapitata)	EC50	>10	72 hours	OECD 201

Note: The ">" symbol indicates that the highest tested concentration did not cause 50% mortality or effect, suggesting low acute toxicity at those concentrations.

Table 3: Honeybee (*Apis mellifera*) Toxicity of Fluopyram

Exposure Route	Endpoint	Value (µg/bee)	Exposure Duration	Guideline
Acute Contact	LD50	>100	48 hours	OECD 214
Acute Oral	LD50	>100	48 hours	OECD 213

Note: The ">" symbol indicates that the highest tested dose did not cause 50% mortality, suggesting low acute toxicity at those doses.

## Pyrapropoyne: An Environmental Profile in the Making

Pyrapropoyne is a novel pyrazole fungicide also belonging to the SDHI class of active ingredients.<sup>[8][9]</sup> While it is known to be effective against various plant pathogens, a comprehensive public database of its environmental impact is not yet available. The Pesticide Properties Database (PPDB) entry for Pyrapropoyne explicitly states that significant data are missing.<sup>[8]</sup> Without specific data on its soil half-life (DT50), aquatic toxicity (LC50), and non-

target organism toxicity (LD50), a direct quantitative comparison with Fluopyram is not possible at this time.

For context, SDHI fungicides as a class exhibit a range of environmental behaviors. Some, like benzovindiflupyr and isopyrazam, have been shown to be highly toxic to fish, with 96-hour LC50 values in the nanomolar range.[2] Others are considered to have low to moderate acute toxicity to mammals and bees.[4] The environmental persistence of SDHIs can also vary significantly.[3] Given that Pyrapropoyne is a newer molecule, it is crucial for regulatory agencies and the manufacturer to make its environmental safety data publicly accessible to allow for independent scientific review and comparison.

## Experimental Protocols

The environmental risk assessment of fungicides like Pyrapropoyne and Fluopyram follows standardized testing protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that data on the environmental fate and effects of chemicals are reliable and comparable across different studies and regulatory bodies.

### Soil Persistence (Aerobic and Anaerobic Transformation in Soil - OECD 307)

This test evaluates the rate and route of degradation of a chemical in soil under both aerobic and anaerobic conditions.[10][11][12][13]

- Objective: To determine the half-life (DT50) of the fungicide in soil and identify its major transformation products.
- Methodology:
  - The test substance, typically radiolabeled for tracking, is applied to fresh soil samples with known characteristics (e.g., texture, organic carbon content, pH).[11]
  - For aerobic testing, the soil is incubated in the dark at a controlled temperature and moisture content, with a continuous supply of air.[14]

- For anaerobic testing, after an initial aerobic phase, the soil is flooded with water and purged with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- At regular intervals, soil samples are collected and analyzed to determine the concentration of the parent compound and its transformation products.[\[11\]](#)
- The rate of degradation is calculated to determine the DT50 value.[\[14\]](#)

## Aquatic Toxicity

Fish, Acute Toxicity Test (OECD 203)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Objective: To determine the concentration of the fungicide that is lethal to 50% of the test fish (LC50) over a short exposure period.
- Methodology:
  - Fish of a recommended species (e.g., Rainbow trout, Zebra-fish) are exposed to a range of concentrations of the test substance in water for 96 hours.[\[19\]](#)
  - Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.[\[15\]](#)
  - The LC50 value and its confidence limits are calculated from the concentration-response data.

Daphnia sp., Acute Immobilisation Test (OECD 202)[\[6\]](#)[\[20\]](#)[\[21\]](#)

- Objective: To determine the concentration of the fungicide that immobilizes 50% of the Daphnia (EC50) within 48 hours.
- Methodology:
  - Young daphnids (less than 24 hours old) are exposed to a series of concentrations of the test substance for 48 hours.[\[6\]](#)
  - The number of immobilized daphnids is recorded at 24 and 48 hours.[\[22\]](#)

- The EC50 value is calculated based on the observed immobilization at different concentrations.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201)[1][23][24][25]

- Objective: To determine the effect of the fungicide on the growth of algae, expressed as the concentration that inhibits growth by 50% (EC50).
- Methodology:
  - Exponentially growing cultures of a selected algal species are exposed to various concentrations of the test substance for 72 hours.[25]
  - The growth of the algae is measured at regular intervals by cell counts or another appropriate method.
  - The EC50 is calculated by comparing the growth in the test cultures to that of a control group.[25]

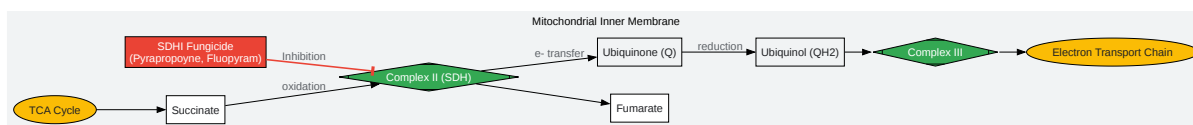
## Honeybee Acute Toxicity

Honeybees, Acute Oral Toxicity Test (OECD 213)[26][27][28] and Acute Contact Toxicity Test (OECD 214)[26][27]

- Objective: To determine the dose of the fungicide that is lethal to 50% of honeybees (LD50) following acute oral or contact exposure.
- Methodology:
  - Oral (OECD 213): Bees are fed a single dose of the test substance mixed in a sucrose solution.[28]
  - Contact (OECD 214): A precise dose of the test substance in a solvent is applied directly to the thorax of the bees.[27]
  - For both tests, groups of bees are exposed to a range of doses.

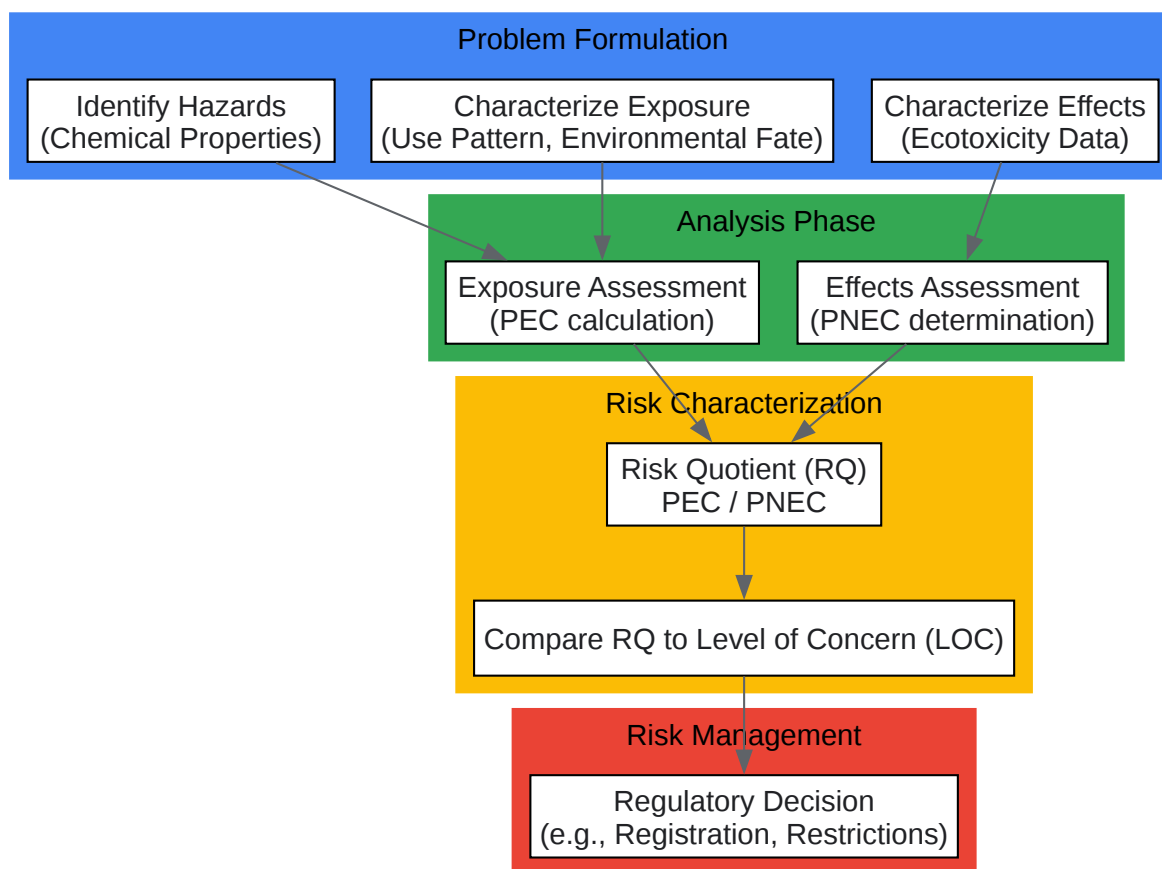
- Mortality is recorded at 24 and 48 hours, and can be extended to 96 hours if delayed mortality is observed.[26]
- The LD50 value is calculated from the dose-response data.

## Visualizations



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Caption: Mode of action of SDHI fungicides like Pyraquelone and Fluopyram.



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Caption: Generalized workflow for environmental risk assessment of a fungicide.

## Conclusion

This comparative guide highlights the current state of knowledge regarding the environmental impacts of Pyrapropoyne and Fluopyram. While a substantial body of data exists for Fluopyram, allowing for a detailed risk profile, the lack of publicly available information for Pyrapropoyne underscores a critical gap in the environmental assessment of new agrochemicals. For the scientific community to conduct thorough and independent comparative analyses, timely and transparent access to ecotoxicological data for novel compounds is



essential. Based on the available data, Fluopyram demonstrates low acute toxicity to aquatic organisms and honeybees. Its persistence in soil is variable, depending on environmental conditions. As both Pyrapropoyne and Fluopyram are SDHI fungicides, they share a common mode of action that necessitates careful consideration of their potential effects on non-target organisms. Further research and data disclosure are imperative for a complete and objective comparison of these two fungicides.

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